

Application Notes and Protocols for Apoptosis Detection using CHR-6494 TFA

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CHR-6494 TFA is a potent and specific small-molecule inhibitor of Haspin kinase, a serine/threonine kinase essential for proper chromosome alignment and segregation during mitosis.[1][2] Inhibition of Haspin kinase by CHR-6494 leads to the disruption of histone H3 phosphorylation at threonine-3 (H3T3ph), resulting in mitotic catastrophe and subsequent induction of apoptosis in various cancer cell lines.[1][3] These application notes provide detailed protocols for the detection and quantification of apoptosis induced by CHR-6494 TFA using Annexin V staining and caspase activity assays.

Mechanism of Action: Induction of Apoptosis by CHR-6494 TFA

CHR-6494 TFA exerts its pro-apoptotic effects by targeting the mitotic kinase Haspin. The inhibition of Haspin leads to a cascade of events culminating in programmed cell death. The proposed signaling pathway is as follows:





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Diagram 1: Signaling Pathway of CHR-6494 TFA-Induced Apoptosis.

Quantitative Data Summary

The following tables summarize the reported in vitro efficacy of **CHR-6494 TFA** in various cancer cell lines.

Table 1: IC50 Values of CHR-6494 TFA in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)	Exposure Time
HCT-116	Colorectal Cancer	500	72 hours
HeLa	Cervical Cancer	473	72 hours
MDA-MB-231	Breast Cancer	752	72 hours
Wi-38	Normal Lung Fibroblast	1059	72 hours
COLO-792	Melanoma	497	72 hours
RPMI-7951	Melanoma	628	72 hours
SKBR3	Breast Cancer	1530	Not Specified
MCF7	Breast Cancer	900.4	Not Specified

Data compiled from MedchemExpress and other sources.[1][2][4]

Table 2: Induction of Apoptosis and Caspase Activity by CHR-6494 TFA



Cell Line	Cancer Type	CHR-6494 TFA Conc. (nM)	Effect	Fold Increase in Caspase-3/7 Activity
COLO-792	Melanoma	300	Induces Apoptosis	3
COLO-792	Melanoma	600	Induces Apoptosis	6
RPMI-7951	Melanoma	300	Induces Apoptosis	8.5
RPMI-7951	Melanoma	600	Induces Apoptosis	16
MDA-MB-231	Breast Cancer	500, 1000	Increases Early & Late Apoptosis	Not Reported
SKBR3	Breast Cancer	500, 1000	Increases Early & Late Apoptosis	Not Reported

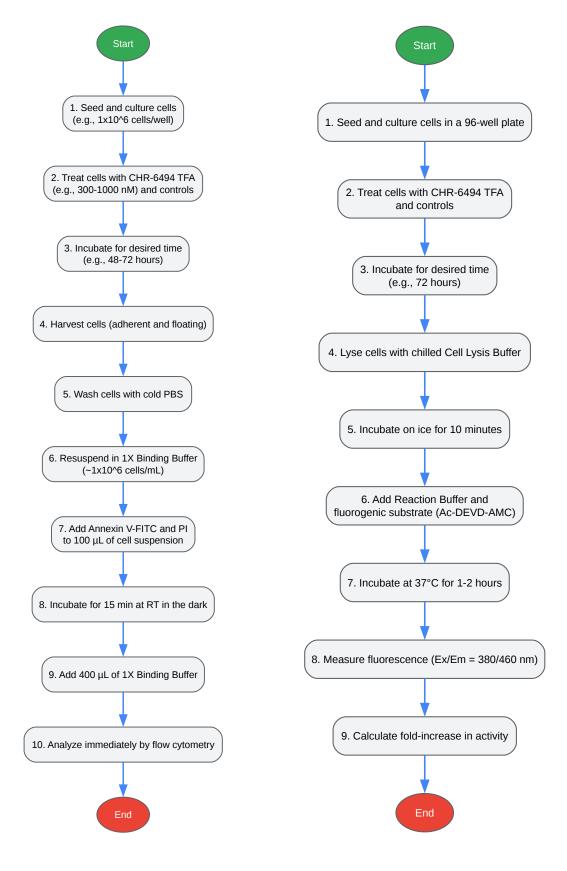
Data compiled from studies on melanoma and breast cancer cell lines.[1][3][4]

Experimental Protocols

Protocol 1: Apoptosis Detection by Annexin V-FITC and Propidium Iodide (PI) Staining

This protocol details the detection of apoptosis in cells treated with **CHR-6494 TFA** by flow cytometry, differentiating between viable, early apoptotic, late apoptotic, and necrotic cells.





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